

The Chemical Crossroads: A Technical Guide to 4-Anilino-N-phenethylpiperidine (4-ANPP)

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *1-Phenethylpiperidin-4-amine*

Cat. No.: B1337405

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

4-Anilino-N-phenethylpiperidine, commonly known as 4-ANPP or despropionyl fentanyl, is a compound of significant interest in forensic science, toxicology, and regulatory affairs. While structurally related to the potent synthetic opioid fentanyl, extensive research has demonstrated that 4-ANPP is pharmacologically inactive, exhibiting no significant psychoactive effects.^{[1][2]} Its primary relevance lies in its dual role as a direct chemical precursor in the illicit synthesis of fentanyl and its analogues, and as a minor metabolite of these same compounds.^{[2][3]} The presence of 4-ANPP in forensic samples serves as a critical marker for exposure to or the use of illicitly manufactured fentanyl. This technical guide provides a comprehensive overview of the chemical properties, synthesis, metabolism, and analytical detection of 4-ANPP.

Chemical and Physical Properties

4-ANPP is a synthetic compound characterized by a piperidine ring substituted with aniline and phenethyl groups.^[4] Its chemical and physical properties are crucial for its synthesis, extraction, and analytical identification.

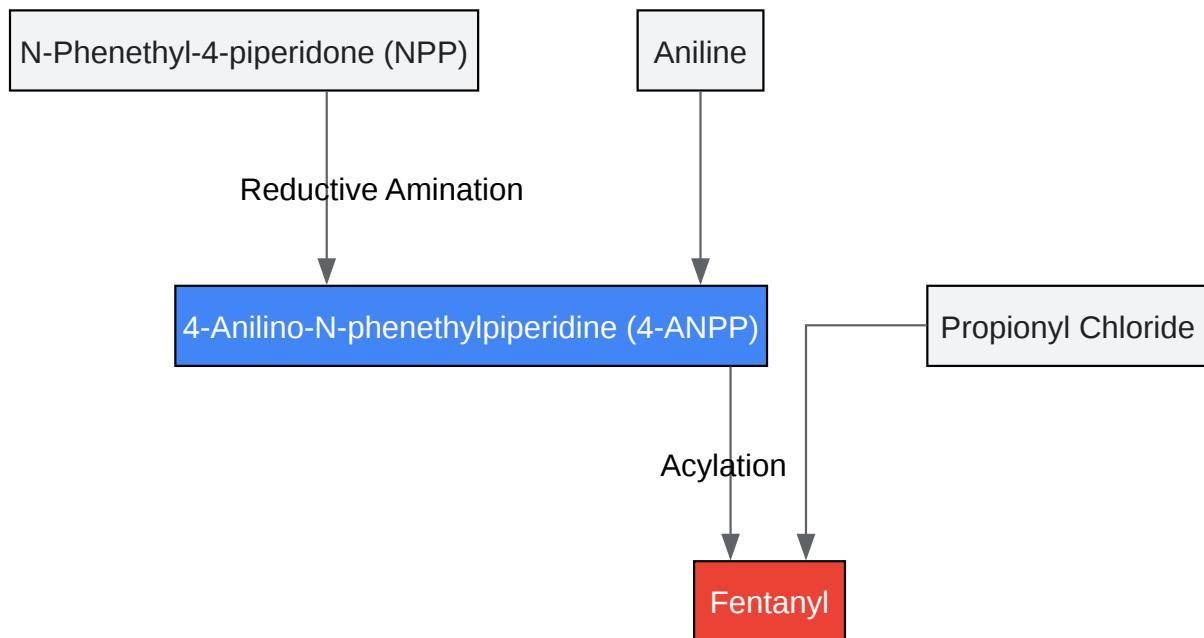
Property	Value	Reference(s)
IUPAC Name	N-Phenyl-1-(2-phenylethyl)piperidin-4-amine	[5]
Synonyms	Despropionyl fentanyl, ANPP	[5][6]
CAS Number	21409-26-7	[6]
Molecular Formula	C ₁₉ H ₂₄ N ₂	[6]
Molecular Weight	280.41 g/mol	[5]
Appearance	White to off-white crystalline solid	[4]
Solubility	Soluble in organic solvents such as acetonitrile, DMSO, and methanol.	[4][7]
logP (Octanol/Water)	3.806 (Calculated)	[8]
Water Solubility	-4.18 (log ₁₀ of solubility in mol/L, Calculated)	[8]

Role in Fentanyl Synthesis

4-ANPP is a key intermediate in several common clandestine synthesis routes for fentanyl, most notably the Siegfried and Gupta methods.[9] Its formation and subsequent conversion to fentanyl are critical steps in these illicit manufacturing processes.

Fentanyl Synthesis Pathway via the Siegfried Method

The Siegfried method involves a two-step process to produce fentanyl from N-phenethyl-4-piperidone (NPP), with 4-ANPP as the intermediate.



[Click to download full resolution via product page](#)

Fentanyl Synthesis via the Siegfried Method.

Experimental Protocol: Acylation of 4-ANPP to Fentanyl

The final step in the Siegfried synthesis is the acylation of 4-ANPP. The following is a generalized protocol based on published methods.[\[9\]](#)[\[10\]](#)

Materials:

- 4-Anilino-N-phenethylpiperidine (4-ANPP)
- Propionyl chloride or propionic anhydride
- An inert solvent (e.g., dichloromethane, toluene)
- A base (e.g., pyridine, triethylamine) (optional, depending on the method)
- Hydrochloric acid (for salt formation)
- Sodium hydroxide solution

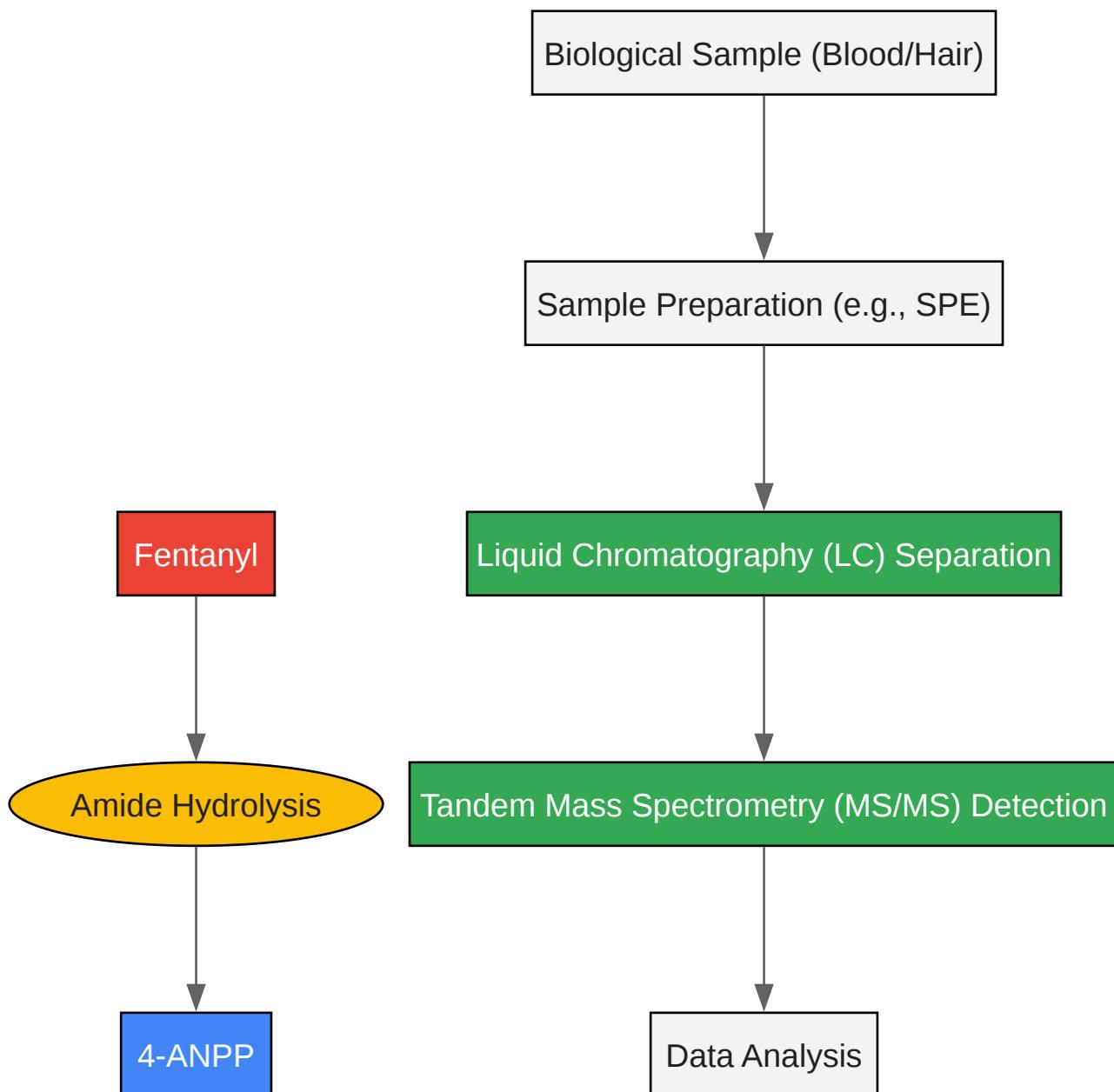
- Dichloromethane (for extraction)
- Water

Procedure:

- Dissolve 4-ANPP in an inert solvent such as dichloromethane.
- Slowly add propionyl chloride to the solution. The reaction can be exothermic.
- The hydrochloric acid generated can be trapped by the tertiary amine on the piperidine ring, leading to the formation of fentanyl hydrochloride.
- After the reaction is complete (typically monitored by TLC or GC-MS), the mixture is diluted with dichloromethane.
- The solution is then washed with an aqueous sodium hydroxide solution, followed by water, to neutralize any remaining acid and remove water-soluble impurities.
- The organic layer is separated, and the aqueous layer may be extracted again with dichloromethane to maximize yield.
- The combined organic phases are shaken with hydrochloric acid to precipitate fentanyl as the hydrochloride salt.
- The resulting fentanyl hydrochloride can be isolated by filtration and purified by recrystallization.

Metabolism of Fentanyl to 4-ANPP

4-ANPP is a minor metabolite of fentanyl and several of its analogues.^{[2][3]} It is formed through the hydrolysis of the amide bond. While the primary metabolic pathway for fentanyl is N-dealkylation to norfentanyl, catalyzed by CYP3A4 enzymes, the specific enzymes responsible for the amide hydrolysis to 4-ANPP are not as definitively established but it is a recognized biotransformation.^{[3][11]}

[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Frontiers | Metabolic Pathways and Potencies of New Fentanyl Analogs [frontiersin.org]
- 2. axisfortox.com [axisfortox.com]
- 3. Metabolic Pathways and Potencies of New Fentanyl Analogs - PMC [pmc.ncbi.nlm.nih.gov]
- 4. CAS 21409-26-7: 4-Anilino-N-phenethylpiperidine (ANPP) [cymitquimica.com]
- 5. 4-ANPP - Wikipedia [en.wikipedia.org]
- 6. 4-Anilino-N-Phenethylpiperidine [webbook.nist.gov]
- 7. caymanchem.com [caymanchem.com]
- 8. 4-Anilino-N-Phenethylpiperidine (CAS 21409-26-7) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 9. researchgate.net [researchgate.net]
- 10. Interrogation de Seconde Licence 2003-2004 [lcfi.ulg.ac.be]
- 11. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [The Chemical Crossroads: A Technical Guide to 4-Anilino-N-phenethylpiperidine (4-ANPP)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1337405#understanding-the-pharmacology-of-4-anilino-n-phenethylpiperidine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com